

A Technical Guide to Boc-D-Glu-OBzl for Researchers

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Compound of Interest

Compound Name: Boc-D-Glu-OBzl

Cat. No.: B2497442

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This technical guide provides essential information on N- α -tert-Butoxycarbonyl-D-glutamic acid α -benzyl ester, commonly referred to as **Boc-D-Glu-OBzl**. It is a crucial building block in peptide synthesis, particularly for the incorporation of D-glutamic acid residues. This document is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry, offering key data, experimental context, and workflow visualizations.

Core Compound Data

Boc-D-Glu-OBzl is a derivative of D-glutamic acid where the α -amino group is protected by a tert-butoxycarbonyl (Boc) group and the α -carboxyl group is protected as a benzyl ester (OBzl). This dual protection strategy makes it a valuable reagent in solid-phase peptide synthesis (SPPS).

Identifier	Value
CAS Number	34404-30-3 [1] [2] [3] [4]
Molecular Weight	337.37 g/mol
Empirical Formula	C ₁₇ H ₂₃ NO ₆
Synonyms	Boc-D-glutamic acid 1-benzyl ester, N- α -t.-Boc-D-glutamic acid α -benzyl ester

Experimental Protocols: Boc Solid-Phase Peptide Synthesis (SPPS)

Boc-D-Glu-OBzl is primarily utilized in Boc-based solid-phase peptide synthesis. The following is a generalized experimental protocol for the incorporation of an amino acid residue, such as **Boc-D-Glu-OBzl**, onto a growing peptide chain attached to a solid support resin.

Materials and Reagents:

- Resin (e.g., Merrifield resin) with an attached N-terminally protected amino acid.
- Boc-protected amino acid (e.g., **Boc-D-Glu-OBzl**).
- Deprotection agent: Trifluoroacetic acid (TFA) in dichloromethane (DCM).
- Neutralization agent: Diisopropylethylamine (DIEA) in DCM.
- Coupling agent: Dicyclohexylcarbodiimide (DCC) or HBTU/HOBt in N,N-dimethylformamide (DMF).
- Washing solvents: DCM, DMF, Methanol.

Procedure:

- **Resin Swelling:** The resin is swelled in an appropriate solvent, typically DCM or DMF, for 30-60 minutes to allow for better accessibility of the reactive sites.
- **Boc Deprotection:** The N-terminal Boc protecting group of the resin-bound amino acid is removed by treatment with a solution of TFA in DCM (typically 25-50% v/v) for about 30 minutes. This exposes the free amine group for the subsequent coupling reaction.
- **Washing:** The resin is thoroughly washed with DCM to remove the TFA and the cleaved Boc group.
- **Neutralization:** The protonated amine group is neutralized with a solution of DIEA in DCM (typically 5-10% v/v) to prepare it for the coupling reaction. This step is followed by washing with DCM and DMF to remove excess base.

- **Amino Acid Activation and Coupling:** The incoming Boc-protected amino acid (e.g., **Boc-D-Glu-OBzl**) is pre-activated by reacting it with a coupling agent such as DCC or a mixture of HBTU and HOBT in DMF. The activated amino acid is then added to the resin, and the coupling reaction is allowed to proceed for 1-2 hours.
- **Washing:** After the coupling reaction is complete, the resin is washed extensively with DMF, DCM, and methanol to remove any unreacted reagents and byproducts.
- **Cycle Repetition:** Steps 2 through 6 are repeated for each subsequent amino acid to be added to the peptide chain.
- **Final Cleavage and Deprotection:** Once the peptide chain is fully assembled, it is cleaved from the resin, and all protecting groups (including the benzyl ester on the glutamic acid side chain) are removed simultaneously, typically using a strong acid such as hydrofluoric acid (HF) or trifluoromethanesulfonic acid (TFMSA).

Visualized Workflow: Boc Solid-Phase Peptide Synthesis Cycle

The following diagram illustrates the cyclical nature of adding a single Boc-protected amino acid, such as **Boc-D-Glu-OBzl**, during solid-phase peptide synthesis.



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Caption: Workflow of a single amino acid addition cycle in Boc-SPPS.

This guide provides a foundational understanding of **Boc-D-Glu-OBzl** and its application in peptide synthesis. For specific applications, further optimization of the described protocols may be necessary.

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References

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- 4. Boc D Glu OBzl CAS No 34404-30-3 White Powder Purity 99% [[m.ak-biotech.com](https://www.mak-biotech.com)]
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